

# stability and storage conditions for Rabeprazole-13C,d3

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## Compound of Interest

Compound Name: Rabeprazole-13C,d3

Cat. No.: B12371499

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An In-depth Technical Guide to the Stability and Storage of **Rabeprazole-13C,d3**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **Rabeprazole-13C,d3**. The information presented is critical for ensuring the integrity of the compound in research and pharmaceutical development. The stability profile of **Rabeprazole-13C,d3** is comparable to that of Rabeprazole Sodium due to the nature of isotopic labeling, which does not significantly alter the chemical reactivity of the molecule. Therefore, stability data for Rabeprazole Sodium is utilized as a reliable surrogate.

## Recommended Storage Conditions

Proper storage is essential to maintain the purity and stability of **Rabeprazole-13C,d3**. The following table summarizes the recommended conditions for the compound in both solid (powder) and in-solution forms.

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

It is also noted that **Rabeprazole-13C,d3** is stable at room temperature for short periods, such as during shipping[1]. The sodium salt form is typically stored in a refrigerator at 2-8°C[2].

## Forced Degradation and Stability-Indicating Studies

Forced degradation studies are crucial for identifying potential degradation products and establishing the inherent stability of a drug substance. These studies, conducted under more severe conditions than accelerated stability testing, are a key component of regulatory submissions and help in the development of stability-indicating analytical methods[3][4]. Rabeprazole is known to be unstable under acidic conditions and is also sensitive to moisture, heat, and light.

### Summary of Degradation Behavior

The following table summarizes the observed degradation of Rabeprazole Sodium under various stress conditions as outlined in the International Council for Harmonisation (ICH) guidelines.

Stress Condition	Observation
Acid Hydrolysis	Significant degradation occurs. The drug is unstable under acidic conditions[3][4].
Base Hydrolysis	Significant degradation is observed[3][4].
Oxidative	The drug is highly susceptible to oxidative stress[3][4].
Thermal	Significant degradation is observed at elevated temperatures[3][4].
Photolytic	Degradation occurs upon exposure to UV light, especially in solution[5].
Humidity	The compound is sensitive to moisture.

### Identified Degradation Products

Several degradation products of Rabeprazole have been identified through forced degradation studies. The major known degradation products include:

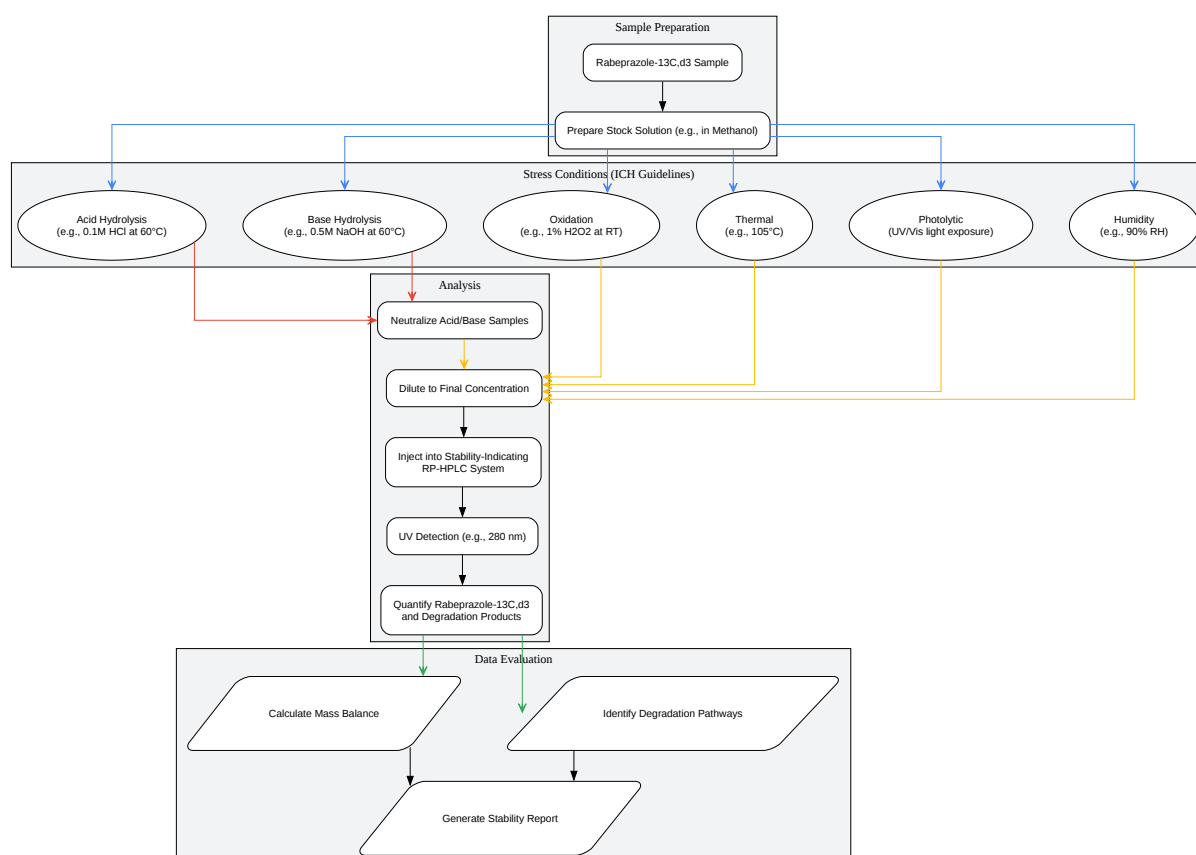
- Rabeprazole Thioether: Formed via non-enzymatic reduction[2].
- Benzimidazolone, Benzimidazole, and [4-(3-methoxy-propoxy)-3-methyl-pyridin-2-yl]methanol: Identified as photodegradation products[5].
- 1-(1H-benzo[d]imidazol-2-yl)-3-methyl-4-oxo-1,4-dihydropyridine-2-carboxylic acid, 1H-benzo[d]imidazole-2-sulfonic acid, and 4-(3-methoxy propoxy)-3-methyl-2-pyridine carboxylic acid: Characterized from stressed tablets[6].

## Experimental Protocols

Detailed methodologies are essential for the replication of stability studies. The following sections provide protocols for forced degradation studies and the corresponding analytical method for quantification.

### Forced Degradation Experimental Workflow

The following diagram illustrates a typical workflow for conducting forced degradation studies on **Rabeprazole-13C,d3**, in accordance with ICH guidelines.



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Caption: Workflow for Forced Degradation Studies of **Rabeprazole-13C,d3**.

## Detailed Protocols for Stress Conditions

The following protocols are adapted from validated stability-indicating methods for Rabeprazole Sodium[3][4].

- Acid Degradation: Transfer a sample equivalent to 25 mg of **Rabeprazole-13C,d3** into a 50 mL volumetric flask. Add 10 mL of diluent and 3 mL of 0.1 M HCl. Place the flask in a water bath at 60°C for 45 minutes. After cooling to room temperature, neutralize the solution with 3 mL of 0.1 M NaOH and make up to volume with diluent[4].
- Base Degradation: Transfer a sample equivalent to 25 mg of **Rabeprazole-13C,d3** into a 50 mL volumetric flask. Add 10 mL of diluent and 5 mL of 0.5 M NaOH. Place the flask in a water bath at 60°C for 2 hours. After cooling, neutralize with 5 mL of 0.5 M HCl and make up to volume with diluent[4].
- Oxidative Degradation: Transfer a sample equivalent to 25 mg of **Rabeprazole-13C,d3** into a 50 mL volumetric flask. Add 10 mL of diluent and 3 mL of 1% hydrogen peroxide. Keep the flask at room temperature for 30 minutes, then make up to volume with diluent[4].
- Thermal Degradation: Store a powdered sample equivalent to 25 mg of **Rabeprazole-13C,d3** in a hot air oven at 105°C for 18 hours. After cooling, dissolve in 35 mL of diluent and dilute to 50 mL[4].

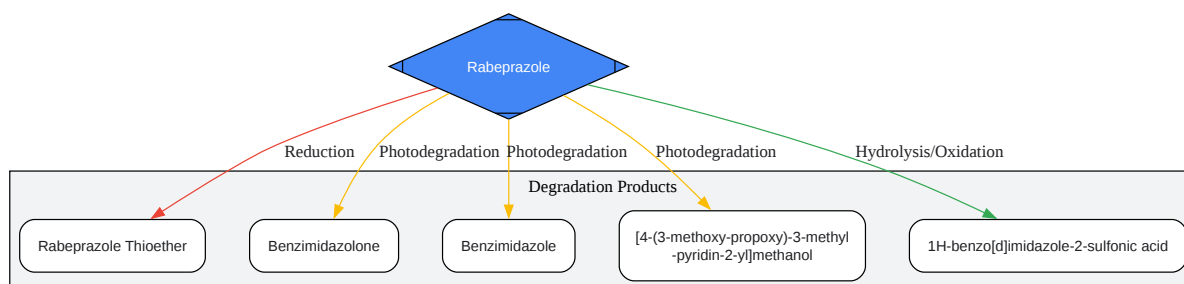
## Stability-Indicating RP-HPLC Method

A validated reverse-phase high-performance liquid chromatography (RP-HPLC) method is essential for separating and quantifying **Rabeprazole-13C,d3** from its process-related impurities and degradation products[3][4].

Parameter	Specification
Column	Waters Symmetry Shield RP18 (250 mm x 4.6 mm), 5 $\mu$ m
Mobile Phase A	0.025 M KH <sub>2</sub> PO <sub>4</sub> buffer with 0.1% triethylamine (pH 6.4) and acetonitrile (90:10 v/v)
Mobile Phase B	Acetonitrile and water (90:10 v/v)
Flow Rate	1.0 mL/min
Detection	UV at 280 nm
Gradient Program	A gradient mixture of solvents A and B is used to achieve separation.

## Degradation Pathways

Understanding the degradation pathways is crucial for identifying and controlling impurities. The following diagram illustrates the known degradation pathways of Rabeprazole under various stress conditions.



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Caption: Simplified Degradation Pathways of Rabeprazole.

## Conclusion

**Rabeprazole-13C,d3**, like its non-labeled counterpart, is susceptible to degradation under conditions of acidic and basic hydrolysis, oxidation, heat, and light. For optimal stability, it should be stored as a solid at -20°C for long-term use. When in solution, storage at -80°C is recommended to minimize degradation. The provided experimental protocols for forced degradation and the stability-indicating HPLC method offer a robust framework for researchers and drug development professionals to assess the stability of **Rabeprazole-13C,d3** and ensure the quality and reliability of their studies.

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## References

- 1. ICH Q1 guideline on stability testing of drug substances and drug products | European Medicines Agency (EMA) [ema.europa.eu]
- 2. ClinPGx [clinpgx.org]
- 3. Development and Validation of a Stability-Indicating RP-HPLC Method for the Determination of Process-Related Impurities and Degradation Products of Rabeprazole Sodium in Pharmaceutical Formulation [mdpi.com]
- 4. Development and Validation of a Stability-Indicating RP-HPLC Method for the Determination of Process-Related Impurities and Degradation Products of Rabeprazole Sodium in Pharmaceutical Formulation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Structural elucidation of rabeprazole sodium photodegradation products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Identification of degradation products in stressed tablets of Rabeprazole sodium by HPLC-hyphenated techniques - PubMed [pubmed.ncbi.nlm.nih.gov]
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